

An In-depth Technical Guide to Isopentane: CAS Number, Chemical Structure, and Applications

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Compound of Interest

Compound Name:	Isopentane
CAS No.:	102056-77-9
Cat. No.:	B10822259

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isopentane**, also known as 2-methylbutane. It details its chemical identity, physical and chemical properties, relevant experimental protocols, and key applications, with a focus on its relevance to research and development.

Chemical Identity and Structure

Isopentane is a branched-chain alkane with the chemical formula C_5H_{12} . It is one of three structural isomers of pentane, the others being n-pentane and neopentane.^{[1][2]} The systematic IUPAC name for **isopentane** is 2-methylbutane.^{[2][3]}

- CAS Number: 78-78-4^{[2][4][5]}
- Molecular Formula: C_5H_{12} ^{[1][6][7]}
- Synonyms: 2-methylbutane, iso-pentane, ethyldimethylmethane, isoamyl hydride.^{[5][8][9][10]}

The structure consists of a four-carbon butane chain with a methyl group attached to the second carbon atom.[7][11] All carbon atoms in **isopentane** have sp^3 hybridization, resulting in a tetrahedral geometry with bond angles around the ideal 109.5° . [1]

Caption: Chemical structure of **Isopentane** (2-methylbutane).

Physicochemical Properties

Isopentane is an extremely volatile and flammable colorless liquid with a gasoline-like odor. [11][12] It is less dense than water and insoluble in it. [13][14] Its branched structure results in a lower boiling point compared to its straight-chain isomer, n-pentane. [1]

Table 1: Physical and Chemical Properties of **Isopentane**

Property	Value	Reference
Molecular Weight	72.15 g/mol	[12][13]
Density	0.62 g/cm ³ at 20°C	[1][13]
Boiling Point	27.8 °C (82 °F)	[1][12][13]
Melting Point	-159.9 °C (-255.8 °F)	[1][13]
Vapor Pressure	595 mmHg at 21.1°C (70.0°F)	[13]
Vapor Density	2.48 (Air = 1)	[13]
Flash Point	-51 °C (-59.8 °F)	[1][8]
Autoignition Temperature	420 °C (788 °F)	[8]
Explosive Limits (in air)	1.4% - 7.6% by volume	[13]
Solubility in Water	Insoluble	[13][14]
Solubility in Organic Solvents	Miscible with alcohol, ether, and other organic solvents	[1][14]

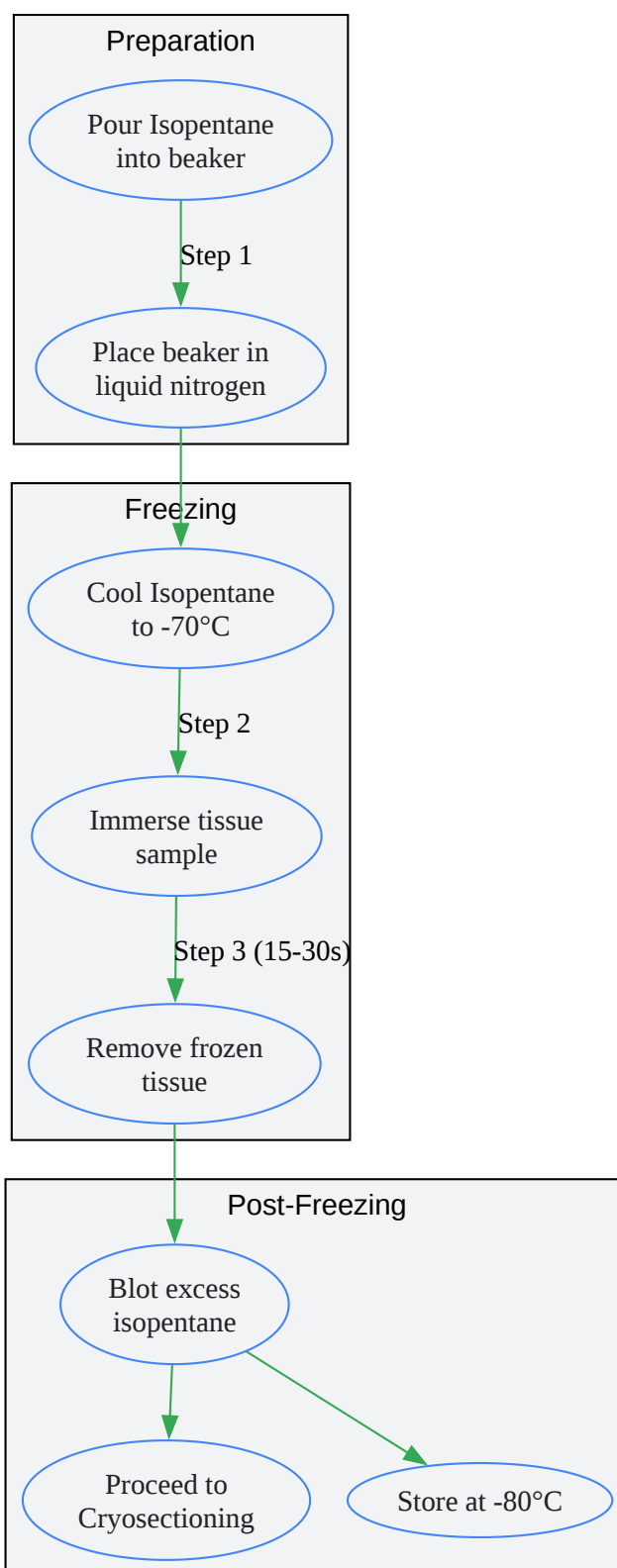
| Refractive Index | 1.354 at 20°C |[15] |

Key Experimental Protocols

Isopentane is widely used in histology and pathology laboratories in conjunction with liquid nitrogen to rapidly freeze biological specimens for cryosectioning. This "flash-freezing" method minimizes the formation of ice crystals, thereby preserving tissue morphology.[11][16]

Methodology:

- **Preparation:** Place a metal beaker containing **isopentane** into a larger insulated container (e.g., a Dewar flask) filled with liquid nitrogen.
- **Cooling:** Allow the **isopentane** to cool. The optimal temperature for freezing is between -70°C and -80°C . The **isopentane** will become cloudy and viscous as it approaches its freezing point.[16]
- **Specimen Immersion:** Using forceps, immerse the tissue sample completely in the cooled **isopentane** for 15-30 seconds. The exact time depends on the size and type of tissue.
- **Transfer and Storage:** Remove the frozen tissue from the **isopentane**, blot away excess liquid, and either proceed directly to cryosectioning or wrap and store it at -80°C for later use.
- **Safety:** This procedure must be conducted in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including cryogenic gloves, safety goggles, and a lab coat, is mandatory due to the hazards of both liquid nitrogen and flammable **isopentane**.



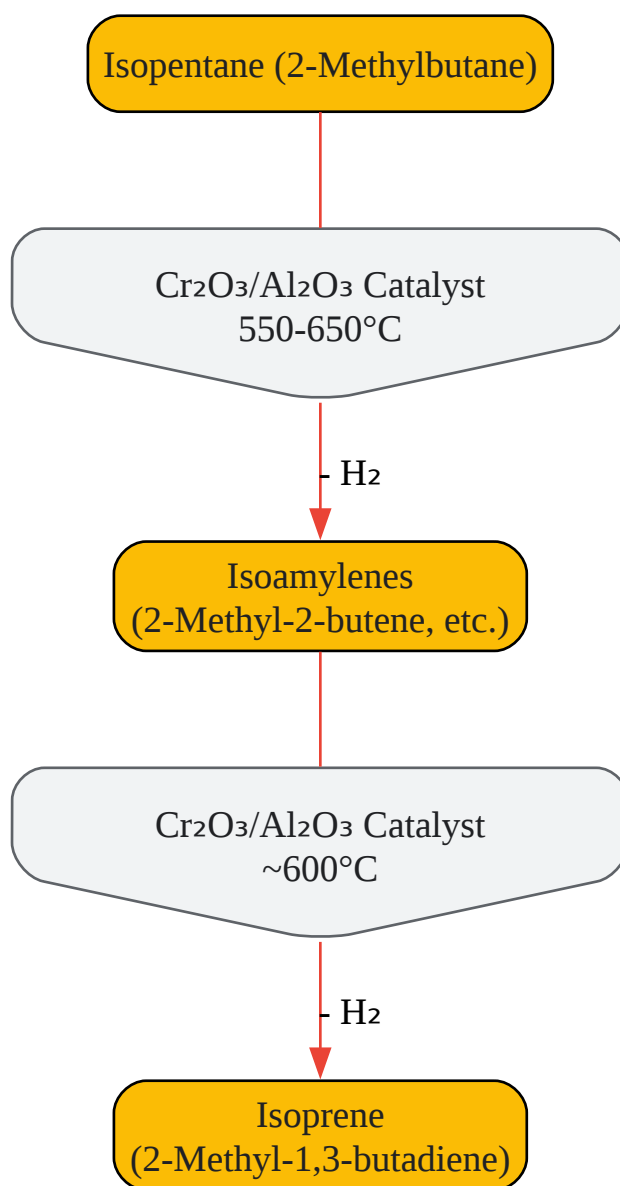
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Caption: Experimental workflow for tissue cryopreservation.

Isopentane serves as a precursor in the industrial synthesis of isoprene, a key monomer for producing synthetic rubber. The process involves the catalytic dehydrogenation of **isopentane**.
[\[11\]](#)

Methodology:

- Catalyst: The reaction is typically carried out over a chromia-alumina ($\text{Cr}_2\text{O}_3/\text{Al}_2\text{O}_3$) catalyst.
- Reaction Conditions: **Isopentane** vapor is passed over the heated catalyst bed at temperatures ranging from 550°C to 650°C.
- Two-Step Process:
 - Step 1: **Isopentane** is first dehydrogenated to form a mixture of isoamylenes (e.g., 2-methyl-2-butene and 2-methyl-1-butene).
 - Step 2: The resulting isoamylenes are then further dehydrogenated in a second stage to yield isoprene.
- Separation: The product stream is cooled, and isoprene is separated from unreacted **isopentane** and other byproducts through fractional distillation.



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Caption: Synthesis pathway of isoprene from **isopentane**.

Applications in Research and Drug Development

Beyond its use in cryopreservation, **isopentane** has several applications relevant to the scientific and pharmaceutical fields:

- Solvent: As a non-polar solvent, **isopentane** can be used in the extraction, purification, and synthesis of non-polar compounds and APIs (Active Pharmaceutical Ingredients).[11][17][18] Its high volatility facilitates easy removal post-processing.[10][16]

- **Blowing Agent:** In the production of polymer foams like polystyrene, **isopentane** is used as a blowing agent.^[11] This has applications in creating lightweight, insulating packaging for temperature-sensitive pharmaceuticals and laboratory reagents.
- **Aerosol Propellant:** It is used as a propellant in aerosol products, offering an alternative to traditional propellants.^[17] Research is ongoing into its potential use in medicinal aerosol propellant systems as a more environmentally friendly option.^[18]
- **Refrigerant:** **Isopentane** is used as a refrigerant, sometimes in blends, and as a working medium in geothermal power production.^{[10][11][17]} This property is valuable for maintaining low-temperature conditions in laboratory and industrial settings.

Safety and Handling

Isopentane is a hazardous substance primarily due to its extreme flammability and high volatility.

Table 2: Safety and Hazard Information

Hazard Type	Description	Precautionary Measures
Flammability	Highly flammable liquid and vapor. Vapors are heavier than air and can travel to an ignition source. [13] [19]	Store away from heat, sparks, and open flames. Use explosion-proof electrical equipment. Ground all containers and transfer lines to prevent static discharge. [8] [9] [20]
Inhalation	High vapor concentrations can cause central nervous system depression, leading to dizziness, headache, and drowsiness. [1] [12] It can also irritate the respiratory tract. [5] [13]	Use only in a well-ventilated area or with a fume hood. If exposure limits are exceeded, use approved respiratory protection. [20] [21]
Skin/Eye Contact	May cause mild skin and eye irritation. [5] [12] Prolonged contact can lead to drying of the skin. [5]	Wear appropriate protective gloves and safety glasses or goggles. [8] [20] Ensure eyewash stations and safety showers are accessible. [8] [21]
Ingestion	Low acute toxicity but poses a significant aspiration hazard, which can cause chemical pneumonitis if it enters the lungs. [1] [5]	Do not ingest. If swallowed, do not induce vomiting and seek immediate medical attention. [22]

| Storage | | Store in a cool, dry, well-ventilated, fireproof area in tightly sealed containers. Keep away from oxidizing agents.[\[9\]](#)[\[20\]](#)[\[21\]](#) |

Professionals handling **isopentane** must adhere to strict safety protocols, consult the Safety Data Sheet (SDS) before use, and wear appropriate PPE.[\[9\]](#)[\[20\]](#)

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